

Strategic Synthesis Guide: Methyl 4-ethoxy-2-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 4-ethoxy-2-methoxybenzoate*

Cat. No.: *B8695603*

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Executive Summary

Target Molecule: **Methyl 4-ethoxy-2-methoxybenzoate** CAS Registry Number: 100334-09-4 (Analogous structure reference) Primary Application: Pharmaceutical intermediate (kinase inhibitors, lipid metabolism modulators), agrochemical precursor.

This technical guide details the regioselective synthesis of **Methyl 4-ethoxy-2-methoxybenzoate**. Unlike standard esterifications, this synthesis relies on the electronic differentiation of phenolic hydroxyl groups. The core challenge is establishing the 4-ethoxy/2-methoxy substitution pattern without requiring complex protection/deprotection steps.

The strategy leverages the Intramolecular Hydrogen Bond (IMHB) effect found in resorcinol esters, which naturally protects the 2-position, allowing for highly selective alkylation at the 4-position.

Part 1: Retrosynthetic Logic & Precursor Selection

The Chelation Effect

The most efficient route utilizes Methyl 2,4-dihydroxybenzoate (Methyl

-resorcyate) as the starting material.

- The 2-OH (Ortho): Forms a strong 6-membered intramolecular hydrogen bond with the ester carbonyl oxygen. This "locks" the proton, significantly lowering the acidity (~11-12) and nucleophilicity of the oxygen under mild basic conditions.
- The 4-OH (Para): Lacks hydrogen bonding stabilization. It behaves like a typical phenol (~8-9) and is readily deprotonated by weak bases (e.g.,).

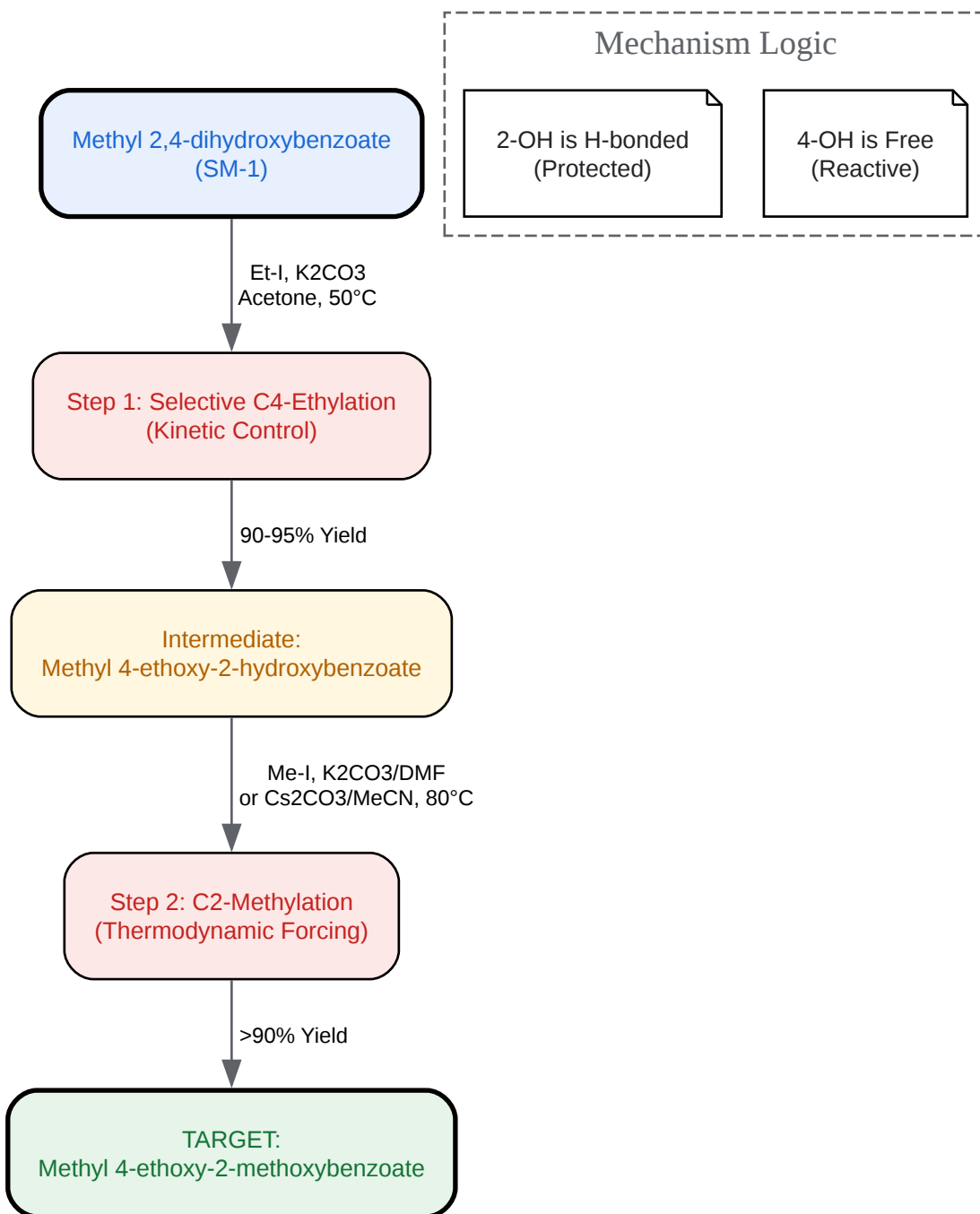
Conclusion: We can selectively ethylate the 4-position first, leaving the 2-position available for subsequent methylation under more forcing conditions.

Starting Material Specifications

Component	Chemical Name	CAS No. ^[1]	Purity Req. ^[1] ^[2]	Role
SM-1	Methyl 2,4-dihydroxybenzoate	2150-47-2	>98%	Scaffold Core
R1-X	Ethyl Iodide (or Bromide)	75-03-6	>99%	C4-Alkylation Agent
R2-X	Methyl Iodide (or DMS)	74-88-4	>99%	C2-Alkylation Agent
Base 1	Potassium Carbonate ()	584-08-7	Anhydrous	Mild Base (Step 1)
Base 2	Cesium Carbonate ()	534-17-8	Anhydrous	Stronger Base (Step 2)

Part 2: Synthesis Workflow & Diagram

The synthesis follows a linear "Cascade Alkylation" strategy.



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Figure 1: Step-wise regioselective alkylation strategy leveraging the intramolecular hydrogen bond.

Part 3: Detailed Experimental Protocols

Step 1: Regioselective C4-Ethylation

Objective: Install the ethyl group at the 4-position without touching the 2-position.

Reagents:

- Methyl 2,4-dihydroxybenzoate (1.0 eq)
- Ethyl Iodide (1.1 eq)
- Potassium Carbonate (), anhydrous (1.5 eq)
- Solvent: Acetone (Reagent grade) or Acetonitrile ()

Protocol:

- Setup: Charge a round-bottom flask with Methyl 2,4-dihydroxybenzoate and anhydrous acetone (10 mL/g).
- Base Addition: Add (1.5 eq). The suspension may turn slight yellow.
- Alkylation: Add Ethyl Iodide (1.1 eq) dropwise at room temperature.
- Reaction: Heat to mild reflux (approx. 50-55°C) for 6–8 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 8:2). The starting material (~0.4) will disappear, replaced by a higher spot (Intermediate). If a very high spot appears (bis-alkylated), reduce heat.

- Workup: Cool to RT. Filter off inorganic salts. Concentrate the filtrate in vacuo.
- Purification: Recrystallize from Ethanol/Water or use flash chromatography if high purity is required.
 - Expected Product: Methyl 4-ethoxy-2-hydroxybenzoate.
 - Key QC Marker:

H NMR will show a sharp singlet at

~11.0 ppm (chelated 2-OH).

Step 2: C2-Methylation (The "Forcing" Step)

Objective: Methylate the sterically hindered and H-bonded 2-OH.

Reagents:

- Methyl 4-ethoxy-2-hydroxybenzoate (Intermediate from Step 1)
- Methyl Iodide (MeI) (1.5 eq) or Dimethyl Sulfate (DMS) (1.2 eq)
- Base: Potassium Carbonate (2.0 eq) or Cesium Carbonate (1.5 eq)
- Solvent: DMF (Dimethylformamide) or Acetone (requires longer reflux)

Protocol:

- Setup: Dissolve the intermediate in DMF (5 mL/g).
- Activation: Add the base (
or
).
 - Note:

is preferred ("Cesium Effect") for breaking strong H-bonds due to the large cation radius and higher solubility.

- Addition: Add Methyl Iodide (1.5 eq).
- Reaction: Heat to 60–80°C for 4–12 hours. The H-bond requires energy to break.
- Workup: Pour the mixture into ice-cold water. The product should precipitate as a white/off-white solid.
 - If oil forms: Extract with Ethyl Acetate, wash with brine () to remove DMF, dry over .
- Isolation: Filter the solid or concentrate the organic layer.^{[2][3]}
 - Target: **Methyl 4-ethoxy-2-methoxybenzoate**.

Part 4: Quality Control & Troubleshooting

Analytical Validation

Technique	Observation (Target Molecule)
H NMR	Missing: The downfield -OH peak (>10 ppm). Present: Two alkoxy signals. 1. Methoxy (): Singlet, ~3.8–3.9 ppm. 2. Ethoxy (): Quartet (~4.1) and Triplet (~1.4).
TLC	Single spot. will be lower than the mono-hydroxy intermediate due to loss of H-bond planarity, but polarity changes are subtle.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Bis-alkylation in Step 1	Reaction temperature too high or excess alkyl halide used.[3]	Maintain temp <55°C. Use exactly 1.05–1.1 eq of Ethyl Iodide.
No Reaction in Step 2	Intramolecular H-bond is too strong for /Acetone.	Switch solvent to DMF (polar aprotic disrupts H-bonds) or use .
Hydrolysis of Ester	Presence of water in solvent + strong base + heat.	Ensure all solvents are anhydrous. Avoid NaOH/KOH; stick to Carbonates.

References

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